

An In-depth Technical Guide to Regaloside E

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Compound of Interest

Compound Name: Regaloside E

Cat. No.: B13449502

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This technical guide provides a comprehensive overview of the chemical properties and potential biological significance of **Regaloside E**, a natural product of interest to the scientific community. This document outlines its molecular characteristics and provides detailed, generalized experimental protocols for its isolation and characterization based on established methodologies for similar natural products. Furthermore, a potential signaling pathway that may be modulated by **Regaloside E** is discussed and visualized.

Quantitative Data Summary

The known quantitative data for **Regaloside E** are summarized in the table below for easy reference.

Property	Value	Citation
Molecular Weight	458.41 g/mol	[1]
Molecular Formula	C ₂₀ H ₂₆ O ₁₂	[1]
CAS Number	123134-21-4	
Natural Source	Lilium longiflorum Thunb.	[1]

Experimental Protocols

While a specific, detailed experimental protocol for the isolation of **Regaloside E** is not readily available in the cited literature, the following methodologies are based on standard practices for the isolation and characterization of flavonoid glycosides from plant sources.

1. Isolation and Purification of **Regaloside E** from *Lilium longiflorum*

This protocol describes a general procedure for the extraction, fractionation, and purification of **Regaloside E**.

- 1.1. Plant Material and Extraction:
 - Fresh or air-dried bulbs of *Lilium longiflorum* Thunb. are collected and pulverized.
 - The powdered material is subjected to exhaustive extraction with 80% methanol at room temperature.
 - The resulting extract is filtered and concentrated under reduced pressure to yield a crude methanolic extract.
- 1.2. Solvent Partitioning and Fractionation:
 - The crude methanolic extract is suspended in water and sequentially partitioned with solvents of increasing polarity, such as n-hexane, chloroform, ethyl acetate, and n-butanol.
 - Based on the expected polarity of a glycoside like **Regaloside E**, the ethyl acetate and n-butanol fractions are the most likely to contain the target compound. These fractions are collected and concentrated.
- 1.3. Chromatographic Purification:
 - The bioactive fraction (e.g., the n-butanol fraction) is subjected to column chromatography on a silica gel column.
 - The column is eluted with a gradient of chloroform-methanol or a similar solvent system to separate the components based on polarity.
 - Fractions are collected and monitored by thin-layer chromatography (TLC). Fractions showing similar TLC profiles are pooled.

- Further purification is achieved using Sephadex LH-20 column chromatography, eluting with methanol, to separate compounds based on molecular size[2].
- Final purification to obtain **Regaloside E** with high purity ($\geq 98\%$) is performed using preparative high-performance liquid chromatography (HPLC) with a C18 column and a suitable mobile phase, such as a gradient of methanol and water.

2. Structure Elucidation of **Regaloside E**

The chemical structure of the isolated **Regaloside E** is confirmed through various spectroscopic techniques.

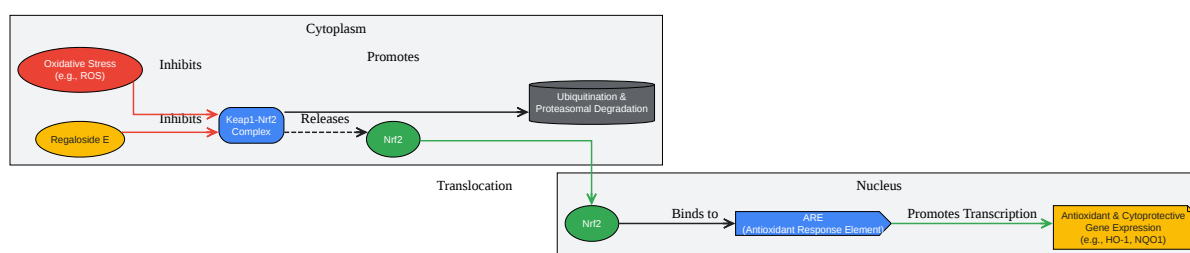
- 2.1. Mass Spectrometry (MS):
 - High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) is used to determine the exact molecular weight and elemental composition, confirming the molecular formula $C_{20}H_{26}O_{12}$.
- 2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - 1H NMR and ^{13}C NMR spectra are recorded to identify the proton and carbon environments within the molecule.
 - 2D NMR experiments, including COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation), are performed to establish the connectivity of protons and carbons, confirming the overall structure and the glycosylation pattern.

Potential Signaling Pathway

Flavonoids, the class of compounds to which **Regaloside E** belongs, are known to modulate various cellular signaling pathways, often exerting antioxidant and anti-inflammatory effects[3]. One of the key pathways regulated by many natural products is the Nrf2 (Nuclear factor erythroid 2-related factor 2) signaling pathway, which plays a crucial role in the cellular defense against oxidative stress[4].

Nrf2 Signaling Pathway Activation by **Regaloside E** (Hypothesized)

The diagram below illustrates a potential mechanism by which **Regaloside E** could activate the Nrf2 pathway, leading to a cytoprotective response.



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